

Personal protective equipment for handling Bis-isopropyl-PEG1

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Compound of Interest

Compound Name: *Bis-isopropyl-PEG1*

Cat. No.: *B1593776*

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Essential Safety and Handling Guide for Bis-isopropyl-PEG1

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This document provides critical safety and logistical information for the handling, use, and disposal of **Bis-isopropyl-PEG1**, a key reagent in the development of Proteolysis Targeting Chimeras (PROTACs). Adherence to these guidelines is essential for ensuring laboratory safety and maintaining experimental integrity.

Personal Protective Equipment (PPE)

Due to the limited specific toxicity data for **Bis-isopropyl-PEG1**, a cautious approach to personal protection is mandatory. The following PPE must be worn at all times when handling this compound.

Protection Type	Specific Requirement	Standard
Eye/Face Protection	Tightly fitting safety goggles with side-shields.	EN 166 (EU) or NIOSH (US) approved.
Hand Protection	Chemical-resistant, impervious gloves (e.g., Nitrile). Gloves must be inspected prior to use and changed frequently.	EU Directive 89/686/EEC, EN 374.
Skin and Body Protection	Fire/flammable resistant and impervious laboratory coat. Closed-toe shoes.	---
Respiratory Protection	A full-face respirator is required if exposure limits are exceeded or if irritation or other symptoms are experienced. Work should be conducted in a well-ventilated area, preferably a fume hood.	---

Operational Plan: Handling and Storage

Proper handling and storage procedures are critical to prevent accidental exposure and maintain the chemical's integrity.

Handling:

- Work in a well-ventilated place, such as a chemical fume hood.
- Avoid the formation of dust and aerosols.
- Prevent contact with skin and eyes.
- Use non-sparking tools to prevent fire caused by electrostatic discharge.
- After handling, wash hands and any exposed skin thoroughly.

- Do not eat, drink, or smoke in the laboratory.

Storage:

- Store in a tightly closed container.
- Keep in a dry, cool, and well-ventilated place.
- Store away from incompatible materials and foodstuff containers.

Disposal Plan

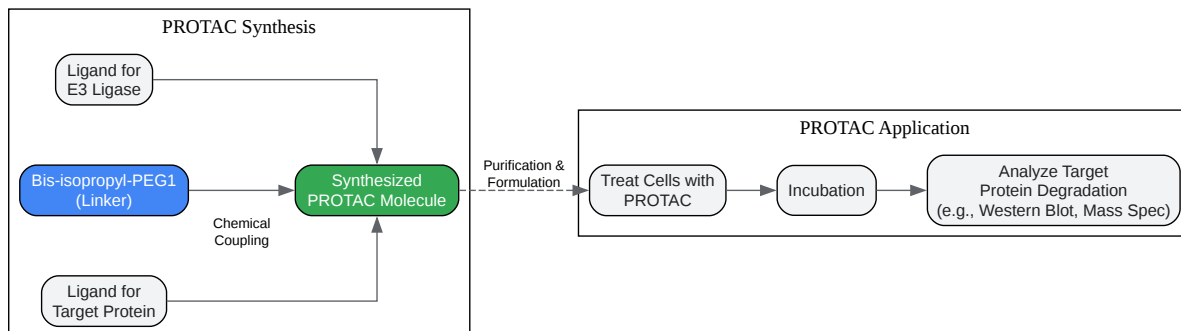
Bis-isopropyl-PEG1 is classified as very toxic to aquatic life with long-lasting effects^[1]. Therefore, discharge into the environment must be strictly avoided.

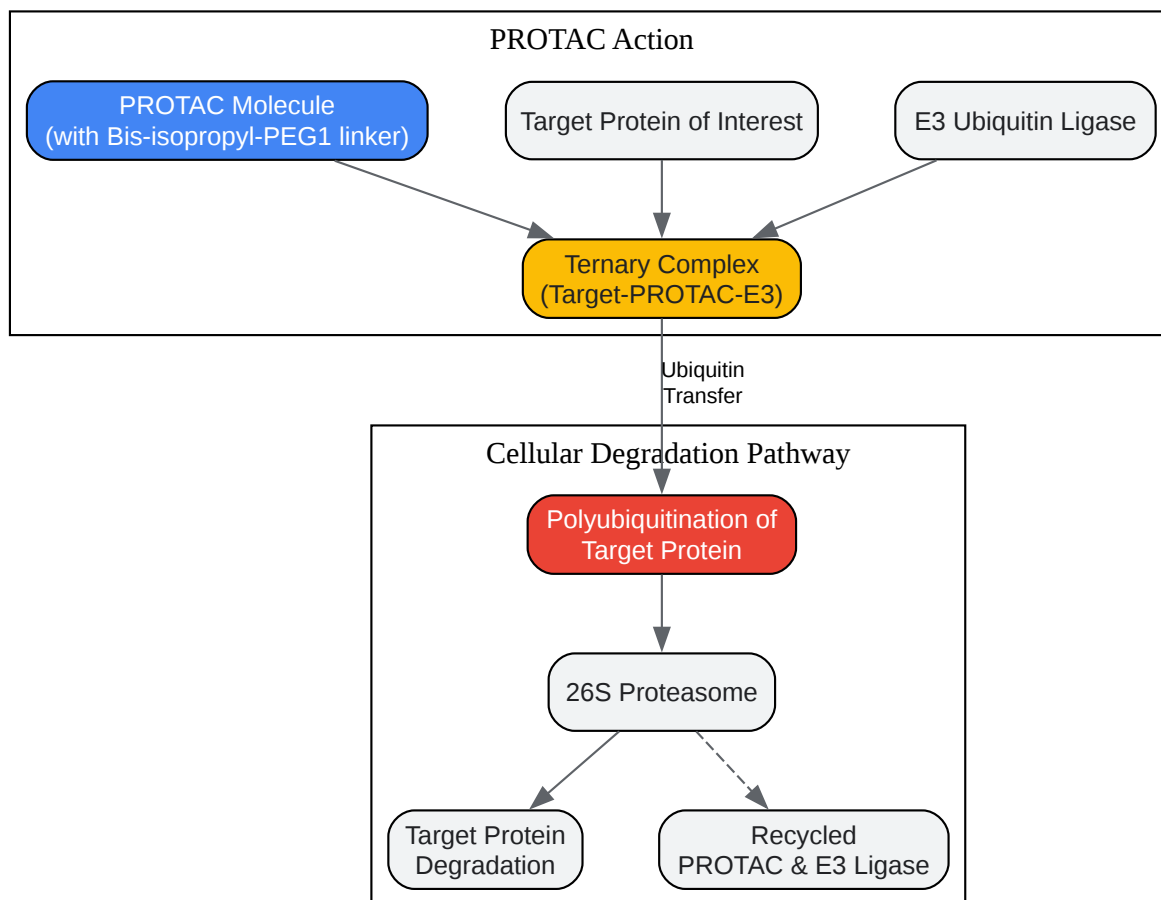
Waste Disposal:

- Collect all waste material in suitable, closed, and properly labeled containers.
- Dispose of the chemical waste in accordance with all applicable federal, state, and local environmental regulations.
- Do not dispose of down the drain.
- Contaminated materials (e.g., gloves, lab coats) should be disposed of as hazardous waste.

Experimental Protocol: General Workflow for PROTAC Synthesis

While a specific, detailed experimental protocol for **Bis-isopropyl-PEG1** is not publicly available, it is primarily used as a linker in the synthesis of PROTACs. The following represents a general workflow for its application.





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References

- 1. Bis-isopropyl-PEG1|3944-35-2|MSDS [dcchemicals.com]

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